

Di-2-thienylglycolic acid CAS number and molecular formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Di-2-thienylglycolic acid*

Cat. No.: B043172

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In-Depth Technical Guide to Di-2-thienylglycolic Acid

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identity

CAS Number: 4746-63-8[\[1\]](#)[\[2\]](#)

Molecular Formula: C₁₀H₈O₃S₂[\[1\]](#)[\[3\]](#)

This document provides a comprehensive overview of **Di-2-thienylglycolic acid**, a key intermediate in the synthesis of active pharmaceutical ingredients (APIs), most notably Tiotropium Bromide.[\[3\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **Di-2-thienylglycolic acid** is presented in the table below. This data is essential for understanding the compound's behavior in various experimental and manufacturing settings.

Property	Value	Source
Molecular Weight	240.29 g/mol	[2]
Melting Point	93 °C	[2]
Boiling Point (Predicted)	436.5 ± 40.0 °C	[2]
Density (Predicted)	1.527 ± 0.06 g/cm³	[2]
Purity (Commercial)	>95% (HPLC)	[3]

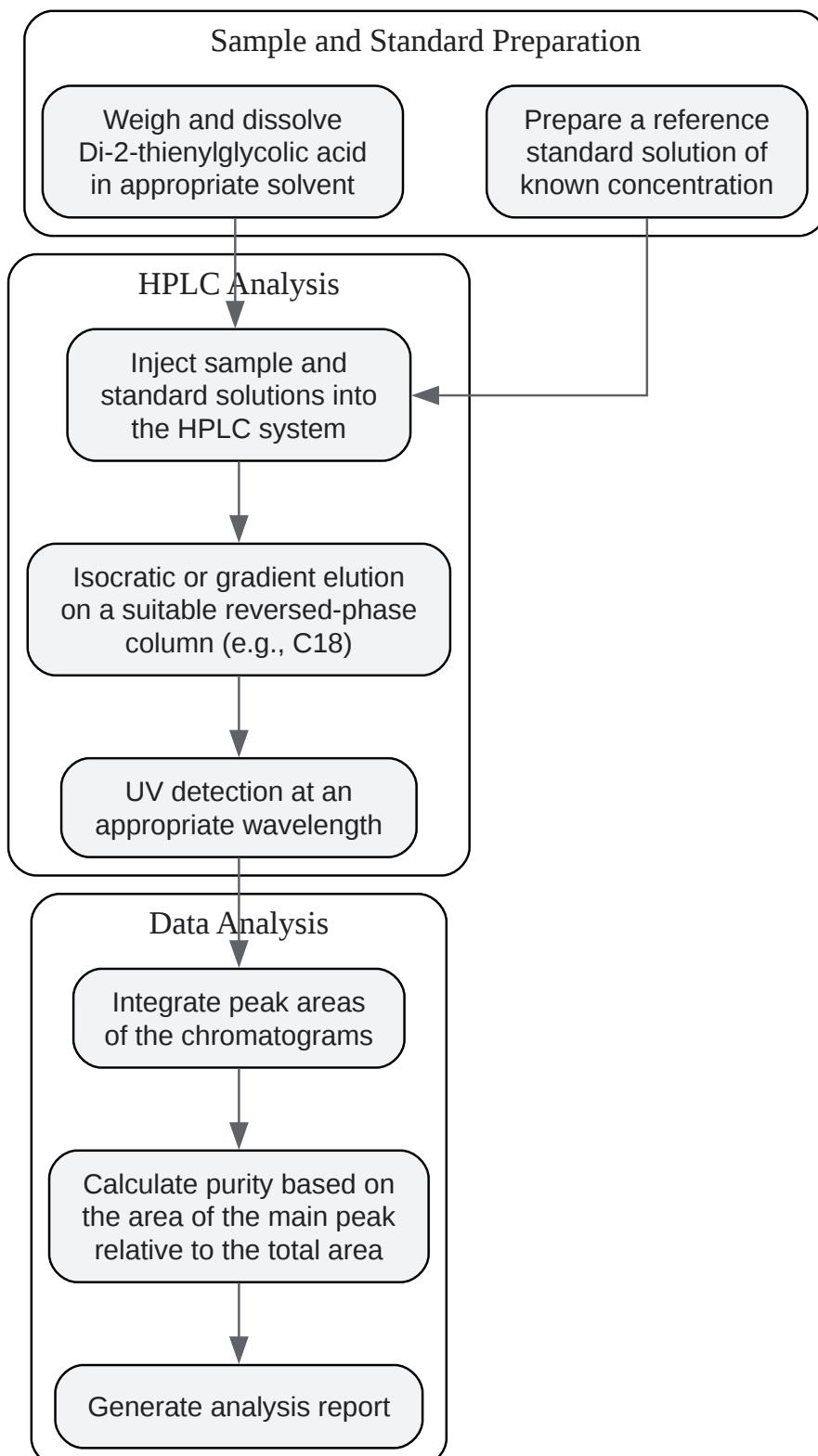
Synthesis and Experimental Protocols

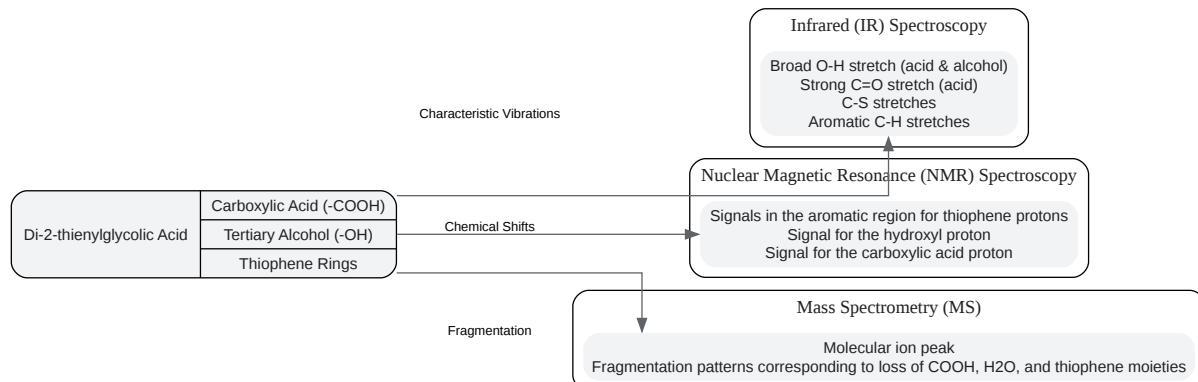
Di-2-thienylglycolic acid is a crucial precursor in the manufacturing of Tiotropium Bromide. The synthesis generally involves the reaction of a 2-thienyl derivative. While specific, detailed laboratory-scale synthesis protocols are not extensively published in peer-reviewed journals, the principles can be inferred from patent literature. A generalized synthetic workflow is outlined below.

Logical Workflow for the Synthesis of Tiotropium Bromide via Di-2-thienylglycolic Acid

The following diagram illustrates the logical progression from starting materials to the final API, highlighting the central role of **Di-2-thienylglycolic acid**.







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References

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- 2. 2-HYDROXY-2,2-BIS(2-THIENYL) ACETIC ACID | 4746-63-8 [amp.chemicalbook.com]
- 3. Di-2-thienylglycolic Acid | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [Di-2-thienylglycolic acid CAS number and molecular formula.]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b043172#di-2-thienylglycolic-acid-cas-number-and-molecular-formula>

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